

# Personal protective equipment for handling AI-10-49

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## Compound of Interest

Compound Name: AI-10-49

Cat. No.: B605247

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## Essential Safety and Handling Guide for AI-10-49

This guide provides crucial safety, handling, and disposal information for **AI-10-49**, a small molecule inhibitor of the oncogenic fusion protein CBF $\beta$ -SMMHC. Developed for research in acute myeloid leukemia (AML), **AI-10-49** is a potent compound requiring careful handling to ensure personnel safety and experimental integrity.<sup>[1][2]</sup> Adherence to these guidelines is essential for researchers, scientists, and drug development professionals.

## Compound Profile and Safety Data

**AI-10-49** is a solid powder that functions by selectively binding to the CBF $\beta$ -SMMHC fusion protein, disrupting its interaction with the RUNX1 transcription factor.<sup>[3][4]</sup> This action restores normal gene transcription and can induce cell death in specific leukemia cells.<sup>[2][5]</sup> While specific toxicology data is limited, its potency and mode of action necessitate stringent safety protocols.

### Chemical and Physical Properties

Property	Value	Reference
CAS Number	1256094-72-0	[3]
Molecular Formula	C30H22F6N6O5	[3]
Molecular Weight	660.52 g/mol	[3]
Appearance	Solid Powder	[3]

| Solubility | Soluble in DMSO |[3] |

#### Biological Activity

Parameter	Value	Cell Line/Model	Reference
IC50 (CBF $\beta$ -SMMHC-RUNX1 Binding)	0.26 $\mu$ M	FRET Assay	[4][6]
IC50 (Cell Growth Inhibition)	0.6 $\mu$ M	ME-1 (inv(16) AML)	[1][2]

| IC50 (Normal Bone Marrow Cells) | > 25  $\mu$ M | Human Bone Marrow Cells |[2] |

## Personal Protective Equipment (PPE) and Handling

Given that **AI-10-49** is a potent, powdered substance, all handling should be performed within a certified chemical fume hood to prevent inhalation of airborne particles.

#### Required Personal Protective Equipment

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles or full-face shield	Protects eyes from dust particles and splashes.
Body Protection	Lab coat (fully buttoned) with long sleeves	Protects skin and clothing from contamination.

| Respiratory Protection | N95/FFP3 respirator (if not in a fume hood) | Prevents inhalation of fine powder. Note: Handling outside a fume hood is strongly discouraged. |

## Operational and Disposal Plans

### Standard Operating Procedure for Weighing and Solubilization

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational and the work surface is clean.
- Weighing: Tare a suitable container on an analytical balance inside the fume hood. Carefully transfer the required amount of **AI-10-49** powder using a chemical spatula. Avoid generating dust.
- Solubilization: Add the appropriate volume of DMSO to the powder.<sup>[3]</sup> To aid dissolution, the solution can be warmed to 37°C for 10 minutes or sonicated.<sup>[4][7]</sup>
- Storage: Store stock solutions at -20°C in tightly sealed vials.<sup>[3]</sup> Short-term storage of stock solutions (up to one month) can be at 0-4°C.<sup>[3]</sup>
- Decontamination: Wipe down the balance, spatula, and work surface with 70% ethanol after use.

### Spill and Exposure Procedures

- Minor Spill (Powder): In a fume hood, gently cover the spill with absorbent material. Wet the material with 70% ethanol to prevent dust from becoming airborne. Carefully wipe up the

material and place it in a sealed container for hazardous waste disposal.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.

#### Waste Disposal Plan

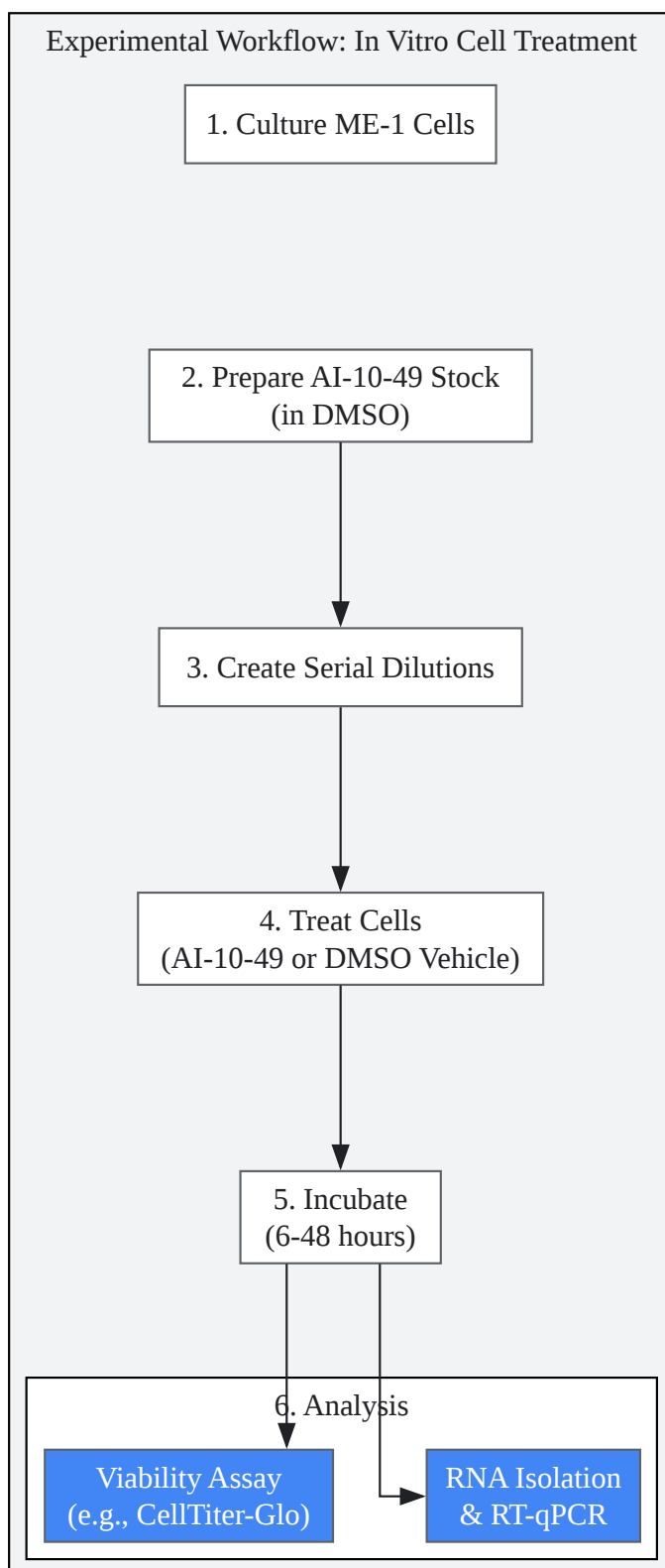
- Solid Waste: All solid waste, including contaminated gloves, wipes, and empty vials, must be collected in a dedicated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated hazardous liquid waste container.
- Disposal Method: All waste must be disposed of through the institution's official hazardous waste management program, following all local and national regulations.

## Experimental Protocols and Visualizations

Protocol: In Vitro Treatment of Leukemia Cells This protocol outlines the treatment of inv(16) positive ME-1 cells with **AI-10-49** to assess its effect on cell viability and gene expression.

- Cell Culture: Culture ME-1 cells in appropriate media and conditions until they reach the desired confluency.
- Compound Preparation: Prepare a stock solution of **AI-10-49** in DMSO (e.g., 10 mM).[6] From the stock, prepare serial dilutions to achieve the final desired concentrations (e.g., 0.1  $\mu$ M to 10  $\mu$ M).
- Cell Treatment: Add the **AI-10-49** dilutions or a DMSO vehicle control to the cell cultures.
- Incubation: Incubate the cells for the specified duration (e.g., 6, 12, or 48 hours).[2]

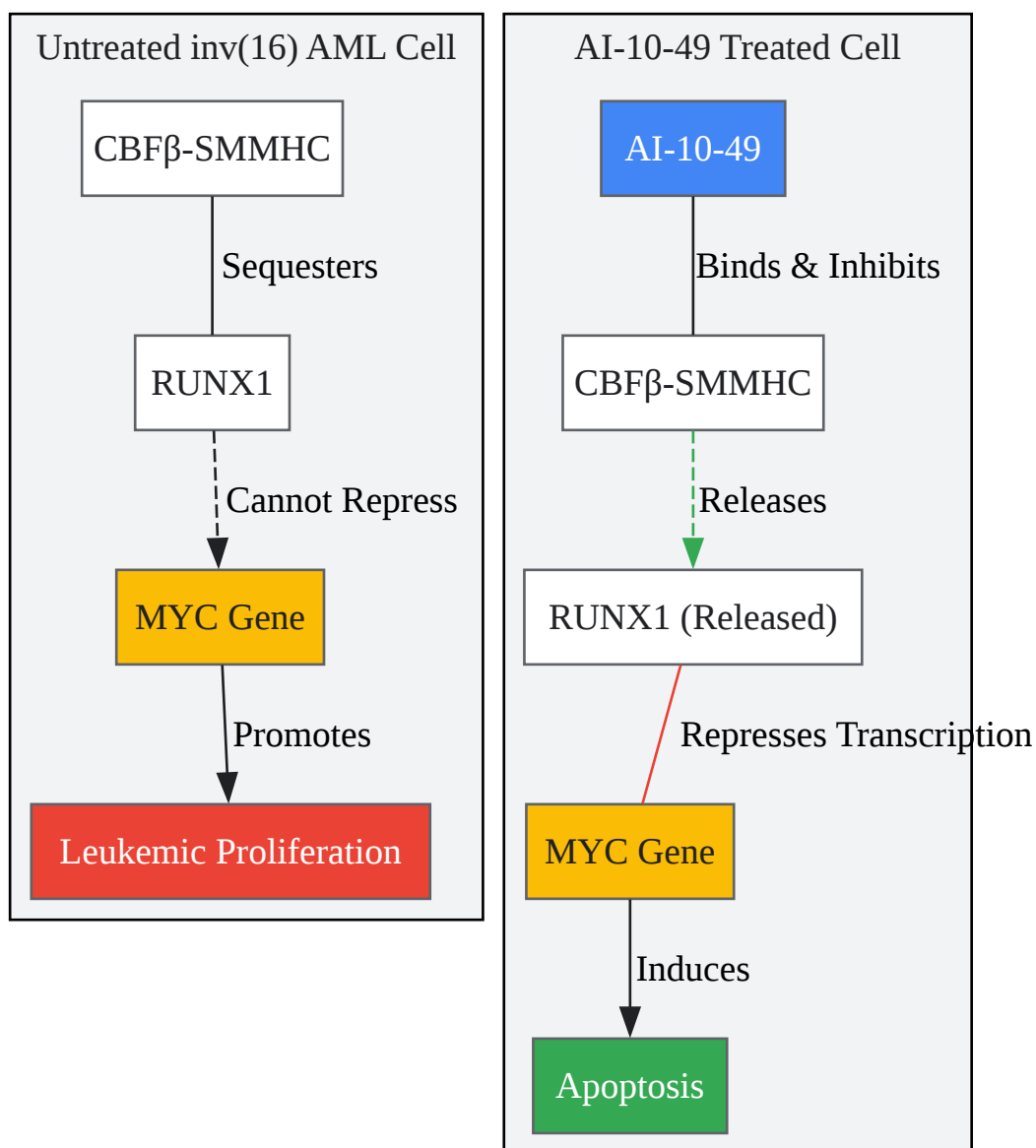
- Analysis:
  - Viability: Assess cell viability using a suitable method, such as the CellTiter-Glo Luminescent Cell Viability Assay.[\[6\]](#)
  - Gene Expression: For gene expression analysis, lyse the cells after treatment (e.g., 6 or 12 hours) and isolate RNA for RT-qPCR analysis of target genes like RUNX3, CSF1R, and CEBPA.[\[2\]](#)



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Workflow for treating leukemia cells with **AI-10-49**.

Mechanism of Action: **AI-10-49** Signaling Pathway **AI-10-49** functions by disrupting the protein-protein interaction between the leukemic fusion protein CBF $\beta$ -SMMHC and the transcription factor RUNX1.[1] In inv(16) AML, CBF $\beta$ -SMMHC sequesters RUNX1, preventing it from regulating its target genes, which often includes the repression of oncogenes like MYC. By binding to CBF $\beta$ -SMMHC, **AI-10-49** allosterically releases RUNX1, allowing it to bind to the enhancers of genes like MYC and repress their transcription, ultimately leading to apoptosis in the cancer cells.[1][8]



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Mechanism of **AI-10-49** in disrupting the CBF $\beta$ -SMMHC:RUNX1 interaction.

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